

(2R,3R)-Butanediol chemical and physical properties

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Compound of Interest

Compound Name: (2R,3R)-Butanediol

Cat. No.: B1222053

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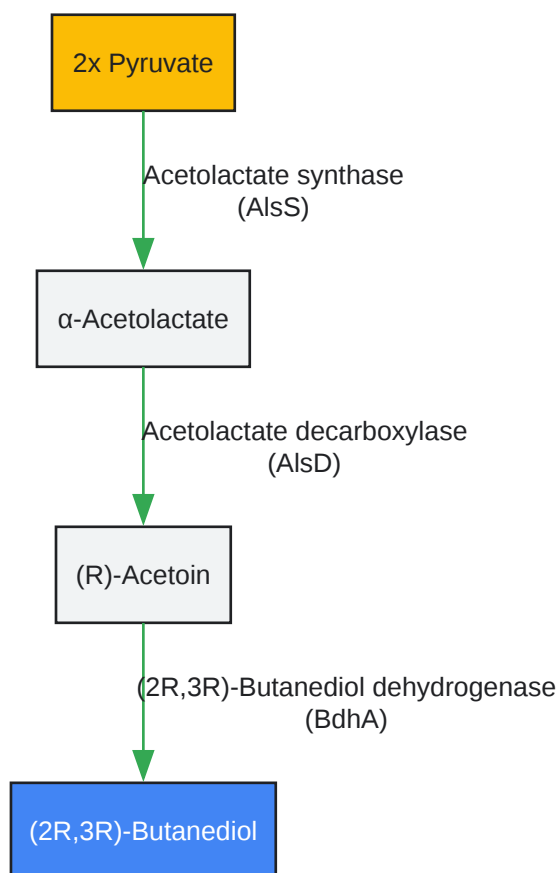
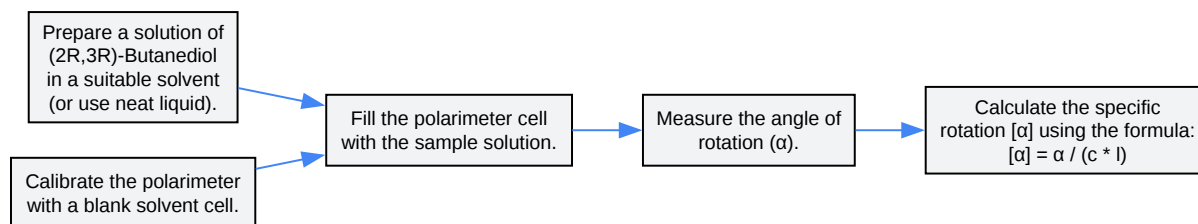
An In-depth Technical Guide to the Chemical and Physical Properties of **(2R,3R)-Butanediol**

Introduction

(2R,3R)-Butanediol, an organic compound with the formula $(\text{CH}_3\text{CHOH})_2$, is a stereoisomer of 2,3-butanediol. It is classified as a vicinal diol, or glycol, and exists as a colorless liquid at room temperature.^[1] This particular stereoisomer is of significant interest in various fields due to its production by numerous microorganisms through butanediol fermentation.^[1] It is found naturally in substances like cocoa butter and sweet corn.^[1] Its applications are diverse, ranging from being a precursor for plastics and pesticides to its use in the chromatographic resolution of carbonyl compounds.^[1] This technical guide provides a comprehensive overview of the core chemical and physical properties of **(2R,3R)-Butanediol**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure

The chemical structure of **(2R,3R)-Butanediol** features two chiral centers at carbons 2 and 3, both with an 'R' configuration.



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References

- 1. 2,3-Butanediol - Wikipedia [en.wikipedia.org]

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